

Essential Safety and Operational Guide for Handling 3-Ethoxy-4-hydroxyphenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxy-4-hydroxyphenylacetic acid

Cat. No.: B1297863

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Ethoxy-4-hydroxyphenylacetic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. Procedural, step-by-step guidance is outlined to address specific operational questions, fostering a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

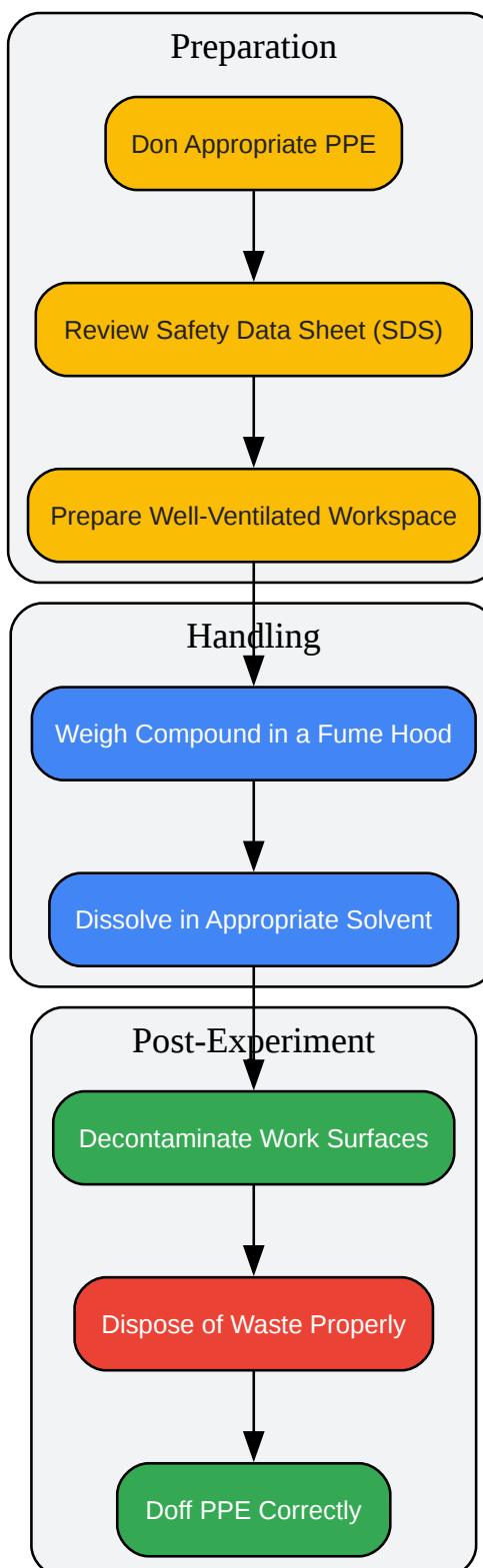
3-Ethoxy-4-hydroxyphenylacetic acid is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment

| Protection Type | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or a face shield. | Protects against splashes and airborne particles that can cause serious eye irritation. [1] [3] [4] [5] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing. | Prevents skin contact which can lead to irritation. [1] [4] [6] |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary. | Avoids inhalation of dust or vapors that may cause respiratory irritation. [1] [4] |

Safe Handling and Operational Workflow

Proper handling procedures are crucial to prevent accidental exposure and contamination. The following workflow outlines the necessary steps for safely using **3-Ethoxy-4-hydroxyphenylacetic acid** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Ethoxy-4-hydroxyphenylacetic acid**.

First Aid Measures

In the event of exposure, immediate action is critical. The following table summarizes the appropriate first aid procedures.

| Exposure Route | First Aid Procedure |
|-------------------------|---|
| In case of eye contact | Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. [1] [3] [6] |
| In case of skin contact | Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. [1] [3] [6] |
| If inhaled | Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell. [1] |
| If swallowed | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [6] [7] |

Disposal Plan

The disposal of **3-Ethoxy-4-hydroxyphenylacetic acid** and its containers must be handled as hazardous waste. Improper disposal can lead to environmental contamination and legal repercussions.

Step-by-Step Disposal Guidance

- Segregation: Do not mix with non-hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. The original container is a suitable option for unused material.[\[8\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.

- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Collection: Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.[\[8\]](#)

Under no circumstances should this chemical be disposed of down the drain or in general waste streams.[\[8\]](#) Contaminated labware, such as gloves and paper towels, should also be collected and disposed of as hazardous waste.[\[8\]](#)

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Ethoxy-4-hydroxyphenylacetic acid** is provided for quick reference.

| Property | Value |
|-------------------|---|
| CAS Number | 80018-50-4 |
| Molecular Formula | C10H12O4 |
| Molecular Weight | 196.20 g/mol |
| Appearance | Solid |
| IUPAC Name | 2-(3-ethoxy-4-hydroxyphenyl)acetic acid [9] |

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